Spectroscopic Analysis of 1-(Chloromethyl)-1,2-ethanediyl Bismethacrylate: A Comprehensive Guide

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Compound of Interest

Compound Name:	*1-(Chloromethyl)-1,2-ethanediyl bismethacrylate*
CAS No.:	*57322-59-5*
Cat. No.:	*B13770920*

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Executive Summary

1-(Chloromethyl)-1,2-ethanediyl bismethacrylate (also known as 3-chloro-1,2-propanediol dimethacrylate, CAS: 57322-59-5) is a specialized bifunctional monomer. Featuring a highly reactive chloromethyl side-chain integrated into a polymerizable dimethacrylate backbone, it is primarily utilized in advanced dental resins, cross-linked hydrogels, and specialty adhesives.

This whitepaper provides an in-depth, causality-driven guide to the spectroscopic characterization of this molecule. By establishing self-validating analytical workflows across Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), and Mass Spectrometry (MS), researchers can accurately verify structural integrity, monitor polymerization kinetics, and quantify degradation products.

Molecular Architecture & Analytical Rationale

The structural formula of **1-(chloromethyl)-1,2-ethanediyl bismethacrylate** is $C_{11}H_{15}ClO_4$ (MW: ~246.69 g/mol). The molecule consists of two distinct functional domains:

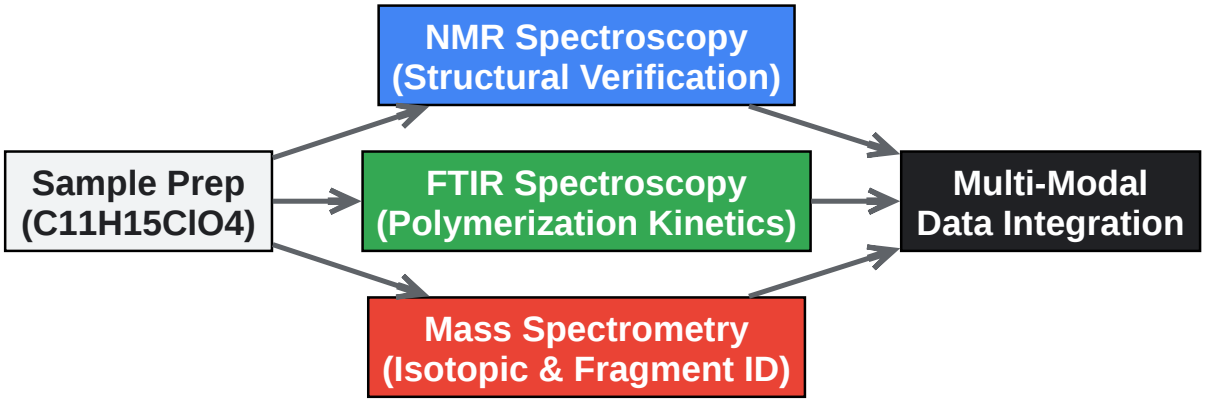
- The Dimethacrylate Termini: Two

  -unsaturated ester groups that facilitate free-radical polymerization.

- The Chloromethyl Core: A 3-chloro-1,2-propanediol backbone that introduces polarity, acts as a site for post-polymerization nucleophilic modification, and significantly alters the local electronic environment[1].

When designing a spectroscopic workflow, the causality of these functional groups dictates the analytical approach. The electronegative chlorine atom strongly deshields adjacent protons, while the conjugated

-system of the methacrylate groups provides distinct vibrational and resonance signatures[2][3].



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Fig 1: Multi-modal spectroscopic workflow for dimethacrylate characterization.

Nuclear Magnetic Resonance (NMR) Profiling

NMR spectroscopy is the gold standard for confirming the structural topology of the synthesized monomer.

Causality of Chemical Shifts

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- Deshielding by Chlorine: The highly electronegative chlorine atom pulls electron density away from the adjacent methylene group (-CH_2Cl). This deshielding effect shifts the proton signals downfield to the 3.6–3.8 ppm region, distinguishing them from standard aliphatic chains[3].
- Esterification Effects: The central methine (-CH-) and methylene (-CH_2-) groups of the backbone are directly attached to the electron-withdrawing methacrylate oxygen atoms, shifting their signals to 5.2–5.4 ppm and 4.2–4.4 ppm, respectively[2].
- Vinyl Protons: The terminal =CH_2 protons of the methacrylate groups lack rotational freedom and exist in different magnetic environments (cis/trans to the carbonyl), resulting in two distinct singlets/multiplets at ~5.6 ppm and ~6.1 ppm[2].

Table 1: Predicted ^1H and ^{13}C NMR Spectral Data

Solvent: $CDCl_3$ | Internal Standard: TMS (0.00 ppm)

Functional Group	^1H Shift (δ, ppm)	Multiplicity	Integration	^{13}C Shift (δ, ppm)
=CH_2 (Vinyl, trans)	5.60	Singlet / Multiplet	2H	126.0
=CH_2 (Vinyl, cis)	6.15	Singlet / Multiplet	2H	126.0
-CH_3 (Methacrylate)	1.95	Singlet	6H	18.5
-CH_2-O- (Backbone)	4.20 - 4.40	Multiplet	2H	64.5
-CH-O- (Backbone)	5.20 - 5.40	Multiplet	1H	70.5
-CH_2-Cl (Chloromethyl)	3.60 - 3.80	Multiplet	2H	43.0
-C=O (Carbonyl)	N/A	N/A	N/A	166.5
-C= (Quaternary Vinyl)	N/A	N/A	N/A	136.0

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Step-by-Step Protocol: Self-Validating NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the monomer in 0.6 mL of deuterated chloroform ($CDCl_3$).
- Internal Calibration: Ensure the $CDCl_3$ contains 0.03% v/v Tetramethylsilane (TMS). Because silicon is less electronegative than carbon, TMS protons are highly shielded, providing a reliable, self-validating 0.00 ppm baseline.
- Acquisition (^1H): Run 16 scans at 400 MHz with a relaxation delay (D1) of 2 seconds to ensure complete longitudinal relaxation of the vinyl protons.
- Integration Validation: Integrate the vinyl peaks (5.6/6.1 ppm). The ratio of vinyl protons to the methyl protons (1.95 ppm) must be exactly 4:6, confirming the presence of two intact methacrylate groups.

Vibrational Spectroscopy (FTIR)

Attenuated Total Reflectance (ATR) FTIR is critical for monitoring the Degree of Conversion (DC) during the polymerization of the bismethacrylate.

Causality of Vibrational Modes

Polymerization occurs via the opening of the aliphatic carbon-carbon double bond (C=C). Therefore, the peak at 1636 cm^{-1} [

(C=C)] will decrease as the reaction progresses[4]. However, because water (O-H bending) can interfere near 1640 cm^{-1}, the 1320 cm^{-1} [

(C-O)] doublet is often preferred as a more reproducible reaction peak for methacrylates[4][5].

Table 2: Key FTIR Absorption Bands

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Wavenumber (cm^{-1})	Vibrational Mode	Diagnostic Significance
1715 - 1730	(C=O) Ester Stretch	Internal standard (remains constant during curing).
1636	(C=C) Aliphatic Stretch	Reaction peak; decreases during polymerization[4].
1320 / 1290	(C-O) Ester Doublet	Alternative reaction peak; shifts upon polymerization[5].
1160	(C-O-C) Stretch	Characteristic "Rule of Three" ester peak.
700 - 750	(C-Cl) Stretch	Confirms the presence of the chloromethyl group.

Step-by-Step Protocol: Degree of Conversion (DC) Tracking

- Baseline Measurement: Deposit a 1 mm drop of the unpolymerized monomer onto a diamond ATR crystal. Record the spectrum (4000–400 cm^{-1}, 4 cm^{-1} resolution, 32 scans).
- Internal Standardization: Identify the invariant C=O ester peak at ~1720 cm^{-1}. This serves as the internal standard, creating a self-validating ratio that accounts for variations in sample thickness or contact pressure.
- Curing & Post-Measurement: Irradiate the sample with UV/Vis light to induce polymerization. Record the cured spectrum.
- Calculation: Calculate DC using the formula:

Mass Spectrometry (MS) & Fragmentation Pathways

Mass spectrometry, specifically Electrospray Ionization (ESI+) or Electron Impact (EI), is used to confirm the exact molecular weight and trace degradation pathways.

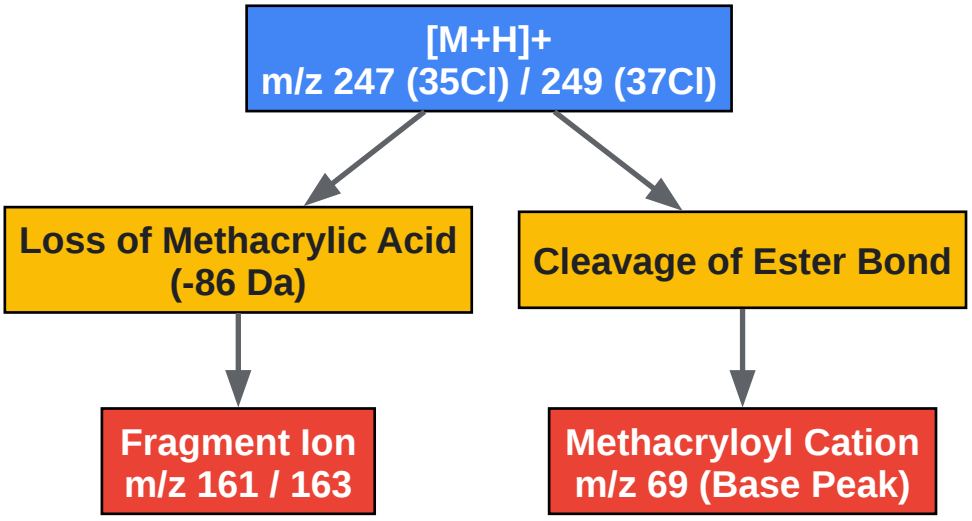
Causality of Ionization & Fragmentation

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Methacrylates readily protonate at the ester carbonyl oxygen in ESI+, yielding an

ion at m/z 247.07[1]. The presence of the chlorine atom provides a built-in isotopic validation: the natural abundance of ^{35}Cl (75%) and ^{37}Cl (25%) guarantees that the molecular ion will present a characteristic 3:1 isotopic doublet at m/z 247 and m/z 249.

Upon collision-induced dissociation (CID), dimethacrylates predictably lose methacrylic acid (86 Da), leaving a fragment at m/z 161. Further fragmentation yields the highly stable methacryloyl cation at m/z 69, which is the universal diagnostic base peak for methacrylate monomers[6].



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Fig 2: Primary MS fragmentation pathway of the chloromethyl dimethacrylate.

Step-by-Step Protocol: LC-MS Validation

- Chromatography: Inject 1

  L of a 10

  g/mL sample (in Methanol/Water) onto a C18 reverse-phase column.

- Ionization (ESI+): Set capillary voltage to 3.5 kV and desolvation temperature to 300°C to ensure efficient protonation without premature thermal degradation.

- Isotopic Verification: Scan the MS1 level for the m/z 247/249 doublet. If the 3:1 ratio is absent, the chloromethyl group has likely undergone premature hydrolysis or nucleophilic

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substitution.

- MS/MS (CID): Isolate m/z 247 and apply 15-20 eV collision energy. Monitor the transition to m/z 69 to positively confirm the methacrylate functional groups[6].

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